

An In-Depth Technical Guide to 2-(3,5-Dimethylphenoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-(3,5-Dimethylphenoxy)benzaldehyde
CAS No.:	320423-51-6
Cat. No.:	B1299730

[Get Quote](#)

CAS Number: 320423-51-6

Introduction

2-(3,5-Dimethylphenoxy)benzaldehyde is an aromatic organic compound characterized by a benzaldehyde moiety linked to a 3,5-dimethylphenyl group through an ether linkage. Its chemical structure combines the reactive aldehyde functionality with the steric and electronic features of the dimethylphenoxy group, making it a molecule of significant interest in synthetic organic chemistry and drug discovery. The diaryl ether motif is a privileged scaffold in medicinal chemistry, known to be present in a variety of biologically active compounds.^{[1][2][3][4]} This guide provides a comprehensive overview of its synthesis, physicochemical properties, spectroscopic characterization, and potential applications for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **2-(3,5-Dimethylphenoxy)benzaldehyde** is presented in Table 1. While experimental data for some

properties are limited, predictions based on its structure provide valuable insights.

Property	Value	Source
CAS Number	320423-51-6	[5]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[6]
Formula Weight	226.27 g/mol	[5][6]
Boiling Point	122-124 °C at 0.05 mmHg	[6]
Density (Predicted)	1.107 ± 0.06 g/cm ³	[6]
Purity	≥95%	[5]

Synthesis of 2-(3,5-Dimethylphenoxy)benzaldehyde

The synthesis of diaryl ethers is classically achieved through methods such as the Ullmann condensation or the Williamson ether synthesis.[1][7][8] Given the structure of **2-(3,5-Dimethylphenoxy)benzaldehyde**, an Ullmann-type coupling reaction between an activated aryl halide and a phenol is a highly plausible synthetic route. This approach involves the copper-catalyzed reaction of 2-halobenzaldehyde with 3,5-dimethylphenol.

Proposed Synthesis: Ullmann Condensation

The Ullmann condensation is a robust method for the formation of diaryl ether bonds, typically involving a copper catalyst, a base, and a high-boiling polar solvent.[7] A proposed synthetic protocol for **2-(3,5-Dimethylphenoxy)benzaldehyde** is detailed below.

Experimental Protocol: Ullmann Condensation for 2-(3,5-Dimethylphenoxy)benzaldehyde

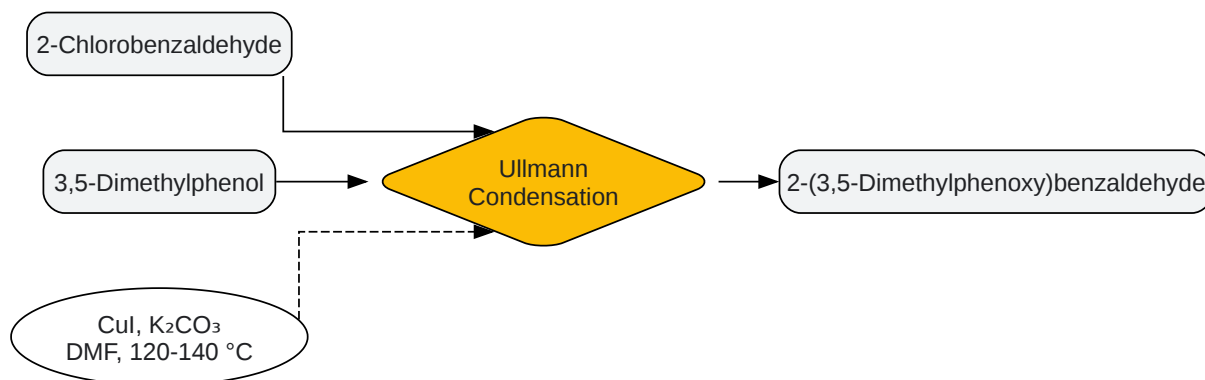
Materials:

- 2-Chlorobenzaldehyde (or 2-Bromobenzaldehyde)
- 3,5-Dimethylphenol
- Copper(I) iodide (CuI)

- Potassium carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Toluene
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3,5-dimethylphenol (1.0 eq.), potassium carbonate (2.0 eq.), and copper(I) iodide (0.1 eq.).
- **Solvent and Reactant Addition:** Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon). Add anhydrous DMF to the flask, followed by the addition of 2-chlorobenzaldehyde (1.2 eq.).
- **Reaction Conditions:** Heat the reaction mixture to 120-140 °C and stir vigorously for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute the mixture with water and extract with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter. Concentrate the filtrate under reduced pressure.
- **Chromatography:** Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent to afford **2-(3,5-Dimethylphenoxy)benzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Proposed Ullmann condensation workflow for the synthesis of **2-(3,5-Dimethylphenoxy)benzaldehyde**.

Spectroscopic Characterization (Predicted)

While specific experimental spectra for **2-(3,5-Dimethylphenoxy)benzaldehyde** are not readily available in the cited literature, its characteristic spectroscopic features can be predicted based on the known data for its constituent functional groups and related phenoxybenzaldehyde structures. A summary of these expected spectroscopic data is provided in Table 2.

Technique	Expected Features
^1H NMR	Aldehyde proton (singlet, ~ 9.8 - 10.5 ppm), aromatic protons (multiplets, ~ 6.8 - 8.0 ppm), methyl protons (singlet, ~ 2.2 - 2.4 ppm).
^{13}C NMR	Carbonyl carbon (~ 190 - 195 ppm), aromatic carbons (~ 110 - 160 ppm), methyl carbons (~ 20 - 25 ppm).
IR Spectroscopy	Strong C=O stretch (~ 1680 - 1700 cm^{-1}), aromatic C=C stretches (~ 1450 - 1600 cm^{-1}), C-O-C stretch (~ 1200 - 1250 cm^{-1}), aldehyde C-H stretches (~ 2720 and ~ 2820 cm^{-1}).
Mass Spectrometry	Molecular ion peak (M^+) at $m/z = 226.27$.

Experimental Protocol: Spectroscopic Analysis

^1H and ^{13}C NMR Spectroscopy:

- Prepare a solution of **2-(3,5-Dimethylphenoxy)benzaldehyde** (5-10 mg for ^1H , 20-30 mg for ^{13}C) in deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Record the spectra on a 400 MHz or higher field NMR spectrometer.
- Reference the chemical shifts to the residual solvent peak.

Infrared (IR) Spectroscopy:

- Acquire the IR spectrum using an ATR-FTIR spectrometer.
- Place a small amount of the solid or liquid sample directly on the ATR crystal.
- Record the spectrum over a range of 4000 - 400 cm^{-1} .

Mass Spectrometry (MS):

- Analyze the sample using an electron ionization (EI) mass spectrometer.

- Introduce a dilute solution of the compound into the instrument.
- Record the mass spectrum, noting the molecular ion peak and fragmentation pattern.

Applications in Drug Discovery and Development

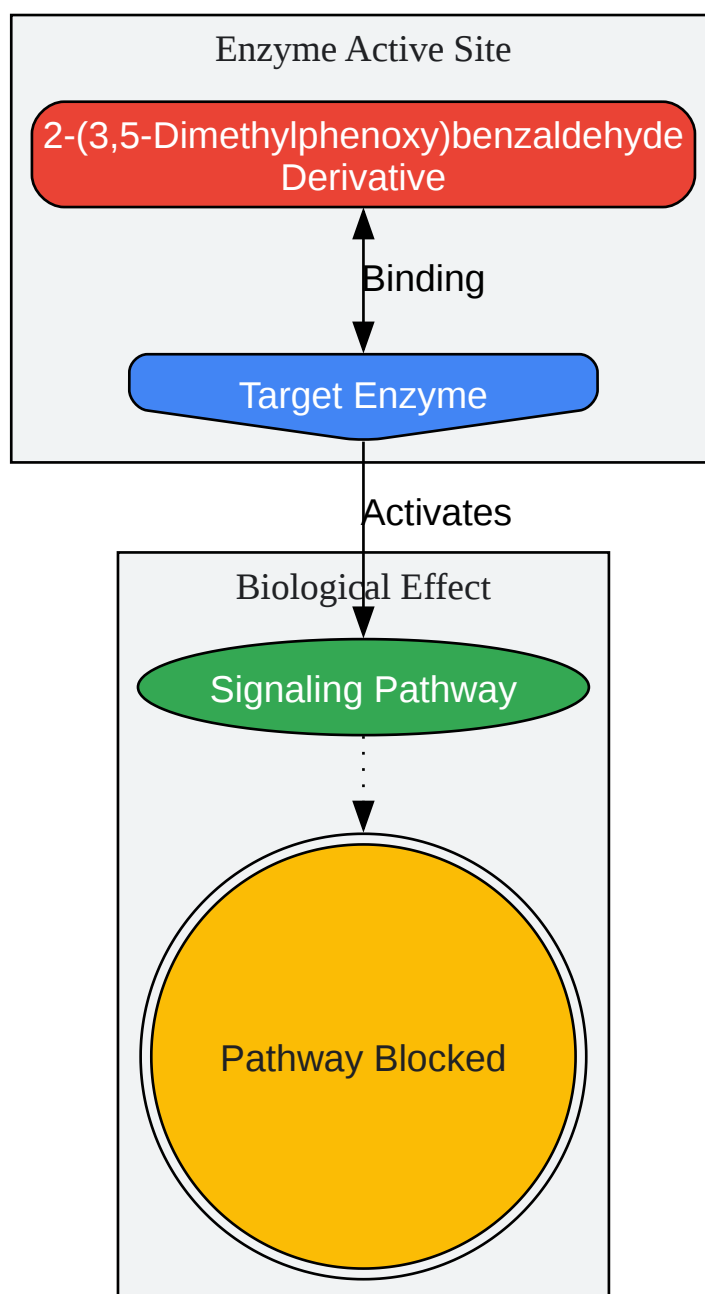
The diaryl ether scaffold is a key structural motif in a wide range of biologically active molecules, including anticancer, anti-inflammatory, and antimicrobial agents.[1][2][4] The presence of the reactive benzaldehyde functionality in **2-(3,5-**

Dimethylphenoxy)benzaldehyde provides a versatile handle for the synthesis of a diverse library of derivatives for drug screening.

Potential as Enzyme Inhibitors

Derivatives of phenoxybenzaldehydes have been investigated as inhibitors of various enzymes.[6] For instance, benzyloxybenzaldehyde derivatives have shown inhibitory activity against aldehyde dehydrogenase (ALDH), an enzyme family implicated in cancer cell resistance.[9] The diaryl ether structure can mimic the binding of natural substrates or allosteric modulators, leading to enzyme inhibition.

The aldehyde group can form covalent or non-covalent interactions with active site residues of target enzymes. For example, it can form a Schiff base with a lysine residue or participate in hydrogen bonding. The 3,5-dimethylphenoxy moiety can engage in hydrophobic and van der Waals interactions within the enzyme's binding pocket, contributing to the overall binding affinity and selectivity.



[Click to download full resolution via product page](#)

Caption: Hypothetical mechanism of enzyme inhibition by a derivative of **2-(3,5-Dimethylphenoxy)benzaldehyde**.

Conclusion

2-(3,5-Dimethylphenoxy)benzaldehyde is a valuable building block for synthetic and medicinal chemistry. While specific experimental data on its synthesis and spectroscopic properties are not extensively documented in publicly available literature, established synthetic methodologies for diaryl ethers provide a clear path to its preparation. The structural features of this molecule suggest significant potential for its use in the development of novel therapeutic agents, particularly as enzyme inhibitors. Further research into the synthesis and biological evaluation of its derivatives is warranted to fully explore its potential in drug discovery.

References

- 2a biotech. **2-(3,5-DIMETHYLPHENOXY)BENZALDEHYDE OXIME**. Available at: [\[Link\]](#)
- Chen, T., Xiong, H., Yang, J. F., & Yang, G. F. (2020). Diaryl Ether: A Privileged Scaffold for Drug and Agrochemical Discovery. *Journal of Agricultural and Food Chemistry*, 68(37), 9843–9874. Available at: [\[Link\]](#)
- Chen, T., Xiong, H., Yang, J. F., & Yang, G. F. (2020). Diaryl Ether: A Privileged Scaffold for Drug and Agrochemical Discovery. PubMed. Available at: [\[Link\]](#)
- Bedos-Belval, F., et al. (2012). Diaryl ether derivatives as anticancer agents – a review. RSC Medicinal Chemistry Blog. Available at: [\[Link\]](#)
- Request PDF. Diaryl Ether: A Privileged Scaffold for Drug and Agrochemical Discovery. Available at: [\[Link\]](#)
- Royal Society of Chemistry. Electronic Supplementary Information. Available at: [\[Link\]](#)
- J Pharm Pharm Sci. Supplementary Information File. Available at: [\[Link\]](#)
- Wikipedia. Ullmann condensation. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Ullmann Reaction. Available at: [\[Link\]](#)
- BYJU'S. Williamson Ether Synthesis reaction. Available at: [\[Link\]](#)
- Cambridge University Press. Williamson Ether Synthesis. Available at: [\[Link\]](#)

- University of Wisconsin-Platteville. Experiment 06 Williamson Ether Synthesis. Available at: [\[Link\]](#)
- National Institutes of Health. Inhibitory Effects of Benzaldehyde Derivatives from the Marine Fungus Eurotium sp. SF-5989 on Inflammatory Mediators via the Induction of Heme Oxygenase-1 in Lipopolysaccharide-Stimulated RAW264.7 Macrophages. Available at: [\[Link\]](#)
- Doc Brown's Chemistry. C7H6O C6H5CHO infrared spectrum of benzaldehyde. Available at: [\[Link\]](#)
- Berkeley Learning Hub. 5 Tips Benzaldehyde IR Spectrum. Available at: [\[Link\]](#)
- ResearchGate. (a) IR spectra of benzaldehyde at different concentrations. Available at: [\[Link\]](#)
- Journal of Biomolecular Structure & Dynamics. New chalcone derivative, ethyl 2-(4-(3-(benzo[b]thiophen-2-yl)acryloyl)phenoxy)acetate. Available at: [\[Link\]](#)
- PubChem. Benzaldehyde, 3,5-dimethyl-. Available at: [\[Link\]](#)
- PubChem. 3,5-Dimethoxybenzaldehyde. Available at: [\[Link\]](#)
- ResearchGate. Benzaldehyde derivatives with investigated inhibition profile 2. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Ullmann Reaction. Available at: [\[Link\]](#)
- MDPI. Recent Advancement of Ullmann Condensation Coupling Reaction in the Formation of Aryl-Oxygen (C-O) Bonding by Copper-Mediated Catalyst. Available at: [\[Link\]](#)
- Semantic Scholar. Design, Synthesis, Biological Evaluation and In Silico Study of Benzyloxybenzaldehyde Derivatives as Selective ALDH1A3 Inhibitor. Available at: [\[Link\]](#)
- Berkeley Learning Hub. 5 Tips Benzaldehyde IR Spectrum. Available at: [\[Link\]](#)
- Asian Journal of Chemistry. Synthesis, Spectroscopic Characterization and Thermal Studies of (E,E)-2-Hydroxy-3-methoxybenzaldehyde Azine. Available at: [\[Link\]](#)
- Google Patents. Ullmann reaction for the synthesis of diaryl ethers.

- NIST WebBook. Benzaldehyde, 3,5-dimethyl-. Available at: [\[Link\]](#)
- NIST WebBook. Benzaldehyde, 2,3-dimethoxy-. Available at: [\[Link\]](#)
- NIST WebBook. Benzaldehyde, 2,3-dimethoxy-. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Williamson Ether Synthesis (Chapter 116) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 2. The Williamson Ether Synthesis [cs.gordon.edu]
- 3. researchgate.net [researchgate.net]
- 4. Diaryl Ether: A Privileged Scaffold for Drug and Agrochemical Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. journals.library.ualberta.ca [journals.library.ualberta.ca]
- 6. benchchem.com [benchchem.com]
- 7. Ullmann condensation - Wikipedia [en.wikipedia.org]
- 8. byjus.com [byjus.com]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-(3,5-Dimethylphenoxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1299730/docs#an-in-depth-technical-guide-to-2-3-5-dimethylphenoxy-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)